An In-Depth Technical Guide to Isofagomine: Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name:	*3,4,5-Trihydroxypiperidin*
CAS No.:	*13042-55-2*
Cat. No.:	*B1143811*

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This guide provides a comprehensive technical overview of isofagomine, a pivotal molecule in the study of glycosidase inhibition and the development of pharmacological chaperones. We will delve into its unique chemical architecture, the critical role of its stereochemistry in biological activity, its mechanism of action, and the synthetic strategies employed to access this important compound.

Introduction: The Significance of Isofagomine

Isofagomine, also known as afegostat, is a potent iminosugar that has garnered significant attention for its therapeutic potential, particularly in the context of Gaucher disease, a lysosomal storage disorder.[1][2] Unlike many other iminosugars that are analogues of monosaccharides where the ring oxygen is replaced by a nitrogen atom, isofagomine features a unique structural rearrangement.[3] In isofagomine, the anomeric carbon of a glucose analogue is replaced by a nitrogen atom, and the ring oxygen is substituted with a carbon. This distinct architecture positions it as a powerful inhibitor of β-glucosidases.[3][4]

Initially developed as a competitive inhibitor of acid β-glucosidase (GCase), the enzyme deficient in Gaucher disease, isofagomine has also been extensively studied as a

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pharmacological chaperone.[5][6][7] Pharmacological chaperones are small molecules that can bind to and stabilize misfolded mutant proteins, facilitating their proper trafficking through the endoplasmic reticulum and restoring partial enzyme activity in the lysosome.[6][8]

Deciphering the Chemical Structure of Isofagomine

Isofagomine is chemically named (3R,4R,5R)-5-(hydroxymethyl)piperidine-3,4-diol.[1] Its structure is that of a piperidine ring, a six-membered heterocycle containing a nitrogen atom, adorned with three hydroxyl groups.

The key to isofagomine's potent inhibitory activity lies in its structural mimicry of the transition state of the glycosidic bond cleavage reaction catalyzed by β-glucosidases. The protonated nitrogen atom at the "anomeric" position mimics the oxocarbenium ion-like transition state, leading to tight binding within the enzyme's active site.[9]

The Critical Role of Stereochemistry

The specific spatial arrangement of the hydroxyl groups and the hydroxymethyl group on the piperidine ring is paramount to isofagomine's biological function. The naturally active form is D-isofagomine, which corresponds to the (3R,4R,5R) configuration.[1][4]

The stereochemistry of isofagomine dictates its interaction with the amino acid residues in the active site of GCase. X-ray crystallography studies of the GCase-isofagomine complex have revealed a network of hydrogen bonds between the hydroxyl groups of isofagomine and key residues such as Asp127, Trp179, Glu235, and Glu340.[7][10][11]

Key Stereochemical Features and Their Importance:

- C3-OH and C4-OH: The trans-diequatorial arrangement of the hydroxyl groups at positions C3 and C4 is crucial for mimicking the hydroxyl groups of the glucose substrate.
- C5-Hydroxymethyl Group: This group also plays a vital role in orienting the molecule within the active site.
- Chirality: Studies comparing D-isofagomine and its enantiomer, L-isofagomine, have demonstrated that while D-isofagomine is a potent competitive inhibitor of human lysosomal

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β-glucosidase, L-isofagomine is a significantly weaker, noncompetitive inhibitor.[9] This highlights the stringent stereochemical requirements of the GCase active site.

A molecular docking study further elucidated the importance of stereochemistry, showing that epimerization of the C3 hydroxyl group in D-isofagomine drastically reduces its inhibitory potency by disrupting key hydrogen bond interactions with Asp127 and Trp179 in the GCase binding site.[12]

Synthesis of Isofagomine: A Stereoselective Challenge

The synthesis of isofagomine with the correct stereochemistry is a non-trivial task. Several synthetic routes have been developed, often starting from readily available chiral precursors like carbohydrates.

One notable synthesis starts from 1,6:2,3-dianhydro-4-O-benzyl-β-d-mannopyranose.[4] This multi-step process involves a key epoxide opening reaction to introduce a hydroxymethyl group, followed by hydrolysis, oxidative cleavage, and a final reductive amination to form the piperidine ring. The stereocenters of the starting material guide the stereochemistry of the final product.

A Generalized Synthetic Workflow:



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Caption: Generalized synthetic workflow for isofagomine.

Mechanism of Action: A Tale of Inhibition and Chaperoning

Isofagomine's biological effects stem from its dual role as a competitive inhibitor and a pharmacological chaperone of GCase.[6][7]

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Competitive Inhibition

At the low pH of the lysosome, the piperidine nitrogen of isofagomine is protonated. This positively charged species mimics the transition state of the glycosidic bond hydrolysis, allowing it to bind tightly to the active site of GCase.[9] This competitive inhibition blocks the binding of the natural substrate, glucosylceramide.

Inhibitory Potency of Isofagomine:

Enzyme Target	Ki (μM)	IC50 (μM)	pH
Human Lysosomal β-Glucosidase	0.016-0.025	0.06	Not Specified
Wild-type GlcCerase	0.005	7.2	
Wild-type GlcCerase	0.030	5.2	
N370S Mutant GlcCerase	Not Specified	Not Specified	

Data compiled from multiple sources.[6][7][13]

Pharmacological Chaperoning

In the neutral pH environment of the endoplasmic reticulum (ER), isofagomine can bind to newly synthesized, misfolded mutant GCase.[6] This binding stabilizes the protein, allowing it to pass the ER's quality control system and be trafficked to the lysosome.[7][8] Once in the acidic environment of the lysosome, the higher concentration of the natural substrate and the lower pH can lead to the displacement of isofagomine, allowing the now correctly localized enzyme to have some catalytic activity.[6]

Studies have shown that isofagomine can increase the cellular activity of mutant GCase, such as the N370S and L444P variants, in fibroblasts derived from Gaucher disease patients.[2][6]

Mechanism of Pharmacological Chaperoning:

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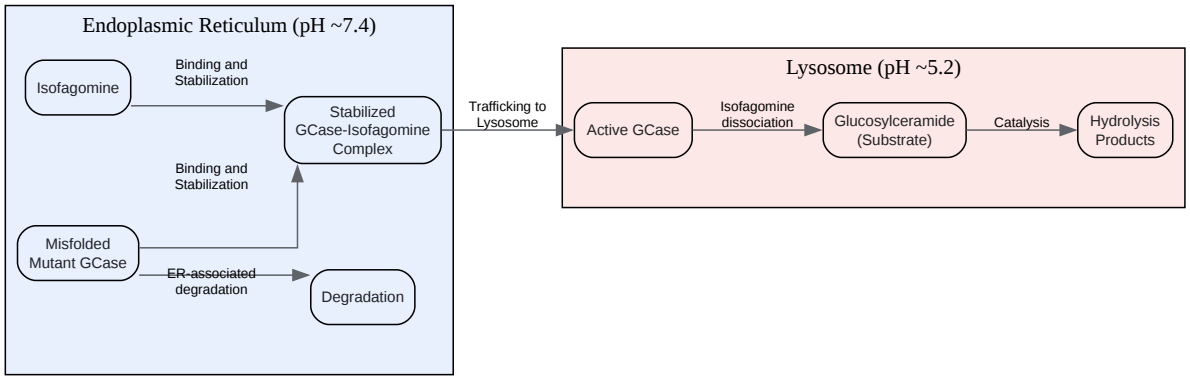

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Caption: Isofagomine's pharmacological chaperone activity.

Clinical Perspective and Future Directions

Isofagomine (afegostat) progressed to Phase II clinical trials for Gaucher disease.[1][14] While it demonstrated the ability to increase GCase activity in some patients, the overall clinical outcomes did not meet the endpoints for efficacy, leading to the discontinuation of its development for this indication.[1][2][14]

Despite this, isofagomine remains a crucial tool for researchers. Its well-defined structure-activity relationship provides a blueprint for the design of new and more effective pharmacological chaperones for Gaucher disease and other lysosomal storage disorders.[9][12] The insights gained from studying isofagomine continue to inform the development of next-generation therapies that aim to correct the underlying protein misfolding defects in a variety of genetic diseases.

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